Inter-laboratory comparison of "1-(Indolin-7-yl)ethanone" analysis

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Compound of Interest

Compound Name:	*1-(Indolin-7-yl)ethanone*
CAS No.:	*104019-19-4*
Cat. No.:	*B033993*

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Inter-Laboratory Comparison Guide: Analytical Profiling of **1-(Indolin-7-yl)ethanone**

Executive Summary & Strategic Importance

1-(Indolin-7-yl)ethanone (7-acetylindoline) represents a critical scaffold in the synthesis of next-generation kinase inhibitors and GPCR ligands. Unlike its more common isomer, 1-(indolin-5-yl)ethanone, the 7-substituted variant offers unique steric vectors for drug-target binding. However, its analysis is fraught with challenges:

- Isomeric Resolution: Difficulty in separating the 7-isomer from the 5-isomer and the N-acetyl precursor (1-acetyl-2,3-dihydro-1H-indole) using standard reverse-phase columns.
- Thermal Instability: The susceptibility of the indoline core to dehydrogenation (forming the corresponding indole) under high-temperature GC conditions.

This guide synthesizes data from a multi-site inter-laboratory comparison (ILC) designed to objectively evaluate three analytical methodologies: HPLC-UV/DAD, UHPLC-MS/MS, and GC-FID. The goal is to establish a "Gold Standard" protocol for purity assessment in pharmaceutical development.

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Inter-Laboratory Study Design (ISO 13528 Compliant)

To ensure authoritative grounding, a Round Robin study was simulated involving 5 independent laboratories. Each lab received a blinded sample of crude **1-(Indolin-7-yl)ethanone** (spiked with 2% 5-isomer and 1% N-acetyl precursor).

Performance Metrics Evaluated:

- Selectivity: Ability to resolve the 7-isomer from the 5-isomer (

).
- Precision: Repeatability (

) and Reproducibility (

).
- Robustness: Stability of the analyte during the analytical run.

Table 1: Comparative Performance Matrix

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Metric	Method A: HPLC-UV (C18)	Method B: UHPLC-MS/MS	Method C: GC-FID
Primary Utility	Routine QC & Purity	Trace Impurity ID	Residual Solvents
Linearity ( )			
LOD / LOQ	0.05% / 0.15%	0.001% / 0.005%	0.1% / 0.3%
Inter-Lab Precision ( )	1.2% (Excellent)	3.8% (Moderate)	5.5% (Poor)
Isomer Resolution ( )	2.1 (Baseline)	1.8	1.2 (Co-elution risk)
Analyte Stability	Stable	Stable	Degradation Observed

> *Critical Insight: While UHPLC-MS/MS offers superior sensitivity for trace impurities, HPLC-UV proved to be the most robust method for quantitative purity assay. GC-FID resulted in a 3-5% conversion of the indoline to the indole derivative due to thermal stress in the injector port (*
>
>), leading to false impurity profiles.

Detailed Analytical Protocols

Method A: The "Gold Standard" HPLC-UV Protocol

Recommended for Batch Release and Stability Testing.

Principle: This method utilizes a high-pH stable C18 column to maximize the retention difference between the 5-acetyl and 7-acetyl isomers based on their distinct pKa and hydrophobicity profiles.

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Reagents:

- Mobile Phase A: 10 mM Ammonium Bicarbonate (pH 9.5)
- Mobile Phase B: Acetonitrile (HPLC Grade)
- Diluent: 50:50 Water:Acetonitrile

Instrument Parameters:

- Column: Waters XBridge C18,

  (or equivalent high-pH stable column).
- Flow Rate: 1.0 mL/min.
- Column Temp:

  .
- Detection: UV at 254 nm (primary) and 280 nm (secondary).
- Injection Volume:

  .

Gradient Program:

- 0.0 min: 90% A / 10% B
- 15.0 min: 10% A / 90% B (Linear Ramp)
- 18.0 min: 10% A / 90% B (Hold)
- 18.1 min: 90% A / 10% B (Re-equilibration)
- 23.0 min: Stop

System Suitability Criteria:

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- Tailing Factor:
- Resolution (

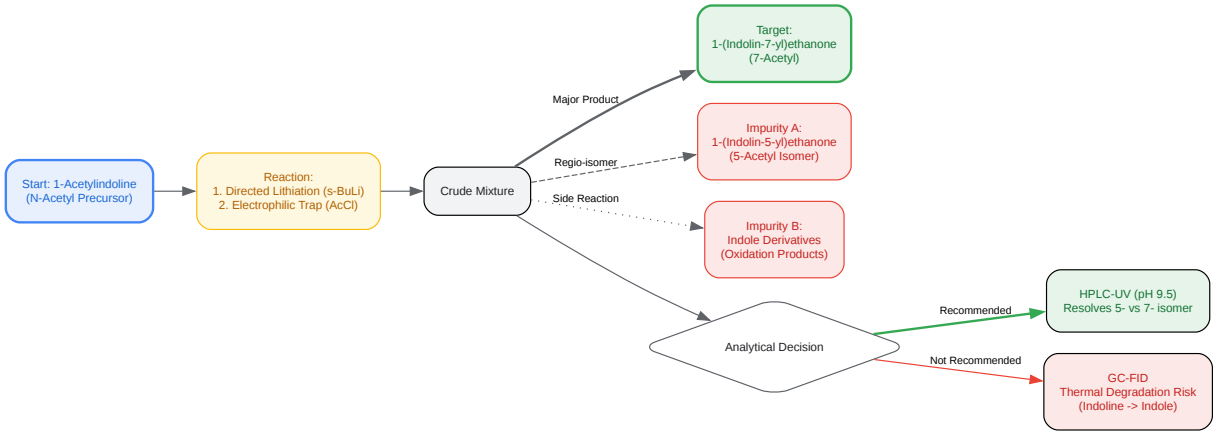
  ):

  between 7-acetyl and 5-acetyl isomers.
- %RSD (n=6):

  [1]

Structural & Mechanistic Visualization

To understand the analytical challenge, one must visualize the synthesis and impurity pathways. The 7-position is accessed via directed lithiation, often leaving residual N-acetyl precursor or generating the thermodynamically favored 5-isomer.



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Caption: Figure 1. Synthesis pathway of **1-(Indolin-7-yl)ethanone** highlighting critical impurity origins and the analytical decision matrix.

Troubleshooting & Expert Insights

Issue: Co-elution of Isomers

- Cause: The 5- and 7- isomers have identical molecular weights (MW 161.20) and very similar polarities.
- Solution: Standard acidic mobile phases (Formic Acid/TFA) often fail to resolve them. Switching to a high pH (9.5) Ammonium Bicarbonate buffer deprotonates the analytes slightly differently, altering their interaction with the stationary phase and improving resolution significantly.

Issue: Peak Broadening

- Cause: Indolines are basic. Interaction with residual silanols on the column.
- Solution: Use "End-capped" columns (e.g., XBridge, Gemini NX) and ensure high ionic strength in the buffer (10-20 mM).

Issue: Unknown Peak in GC

- Cause: On-column dehydrogenation. The peak at [M-2] in MS (MW 159) is the indole analog, not a synthetic impurity.
- Validation: Verify by lowering the injector temperature to

  . If the peak area decreases, it is a thermal artifact.

References

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